2-Bromonicotinonitrile material safety data sheet (MSDS)

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Compound of Interest	
Compound Name:	*2-Bromonicotinonitrile*
CAS No.:	*20577-26-8*
Cat. No.:	*B189604*

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An In-depth Technical Guide to the Material Safety Data Sheet for **2-Bromonicotinonitrile**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the chemical reagents they handle is paramount. This guide provides an in-depth analysis of the material safety data for **2-Bromonicotinonitrile**, a key building block in synthetic chemistry. Moving beyond a simple recitation of safety data sheet (SDS) sections, this document synthesizes the available information into a practical framework, emphasizing the causality behind safety protocols and providing actionable guidance for laboratory use.

Chemical Identity and Physicochemical Properties

2-Bromonicotinonitrile, also known as 2-Bromo-3-cyanopyridine, is a halogenated pyridine derivative. Its utility in medicinal chemistry and materials science stems from the reactivity of the bromine atom and the cyano group, which allow for a variety of chemical transformations. A clear understanding of its physical properties is the first step in safe handling.

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Property	Value	Source
Chemical Name	2-Bromonicotinonitrile; 2-Bromo-3-cyanopyridine	[1][2]
CAS Number	20577-26-8	[1][2]
Molecular Formula	$C_6H_3BrN_2$	[1][2]
Molecular Weight	183.01 g/mol	[1][2]
Appearance	White to light yellow solid	[2]
Melting Point	105 °C	[1][2]
Boiling Point	296.9 ± 25.0 °C (Predicted)	[1][2]
Density	1.72 ± 0.1 g/cm³ (Predicted)	[1][2]
pKa	-2.66 ± 0.10 (Predicted)	[1][2]

Hazard Identification and GHS Classification

2-Bromonicotinonitrile is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

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GHS Classification	Pictogram	Signal Word	Hazard Statements
Acute Toxicity (Oral, Dermal, Inhalation)		Danger	H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.
Skin Corrosion/Irritation		Warning	H315: Causes skin irritation.[3][4]
Serious Eye Damage/Irritation		Warning	H319: Causes serious eye irritation.[3][4]
Specific Target Organ Toxicity (Single Exposure)		Warning	H335: May cause respiratory irritation.[3][4]

Expert Insight: The "Toxic" classification (H301/H311/H331) is a significant warning. Unlike materials that are merely "Harmful," toxic substances can cause severe injury or death even at low exposures. The combined hazard of toxicity and irritation necessitates stringent controls to prevent any direct contact or inhalation.

Toxicological Profile and Routes of Exposure

While comprehensive toxicological data for **2-Bromonicotinonitrile** is not fully available, the existing classifications point to significant health risks upon exposure. The primary routes of concern for laboratory personnel are inhalation of dust, skin contact, and accidental ingestion.

- Inhalation: Inhaling the dust can cause respiratory tract irritation.[3][4] Given its toxicity, systemic effects following inhalation are also a major concern, potentially leading to symptoms like coughing, shortness of breath, headache, and nausea.[5]
- Dermal (Skin) Contact: The substance is toxic if it comes into contact with the skin and causes skin irritation.[3] Prolonged contact can lead to redness and discomfort. More importantly, absorption through the skin can lead to systemic toxicity.
- Eye Contact: Direct contact with the eyes will cause serious irritation.[3][4]

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- Ingestion: Accidental ingestion is highly dangerous and is considered toxic. Immediate medical attention is required if the substance is swallowed.[6]

Safe Handling and Storage Protocols

A proactive approach to safety is essential when working with **2-Bromonicotinonitrile**. All handling should be performed within a certified chemical fume hood to control exposure.[4]

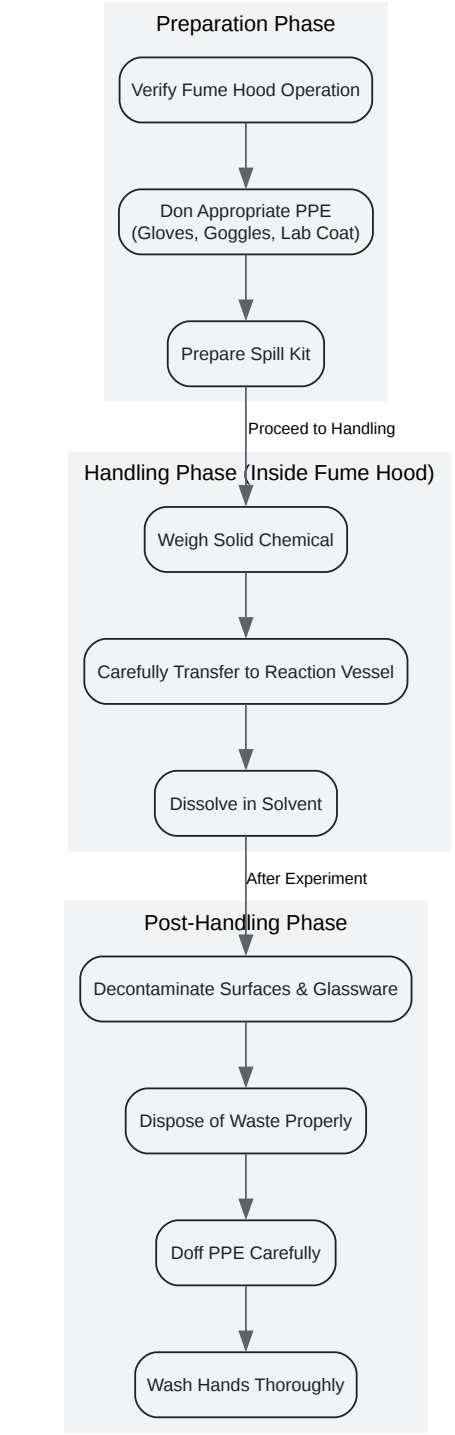
Standard Operating Procedure (SOP) for Handling 2-Bromonicotinonitrile

- Preparation: Before handling, ensure the chemical fume hood is functioning correctly. Don all required Personal Protective Equipment (PPE) as detailed in Section 5. Have spill cleanup materials readily available.
- Weighing: Weigh the solid material within the fume hood. Use a disposable weighing boat to minimize contamination of balances.
- Transfer: When transferring the solid, use a spatula and handle it carefully to avoid generating dust.[4]
- In Solution: When dissolving the compound, add the solid slowly to the solvent to avoid splashing.
- Post-Handling: After handling, decontaminate all surfaces and equipment. Remove PPE carefully to avoid cross-contamination. Wash hands and face thoroughly with soap and water.
- Labeling: Ensure all containers of **2-Bromonicotinonitrile** are clearly labeled with the chemical name and appropriate hazard warnings.

Visualization: Safe Handling Workflow

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Workflow for Safe Handling of 2-Bromonicotinonitrile



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Caption: A typical workflow for safely handling toxic chemical solids.

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Storage Requirements

Proper storage is crucial to maintain the chemical's integrity and prevent accidental exposure.

- Container: Keep the container tightly closed.[3]
- Location: Store in a cool, dry, and well-ventilated area.[3][4] The storage area should be locked up or accessible only to qualified personnel.
- Temperature: Recommended storage is under inert gas (nitrogen or argon) at 2-8°C.[1][2]
- Incompatibilities: Segregate from strong oxidizing agents and strong acids.[4]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls are the first line of defense, with PPE serving as the essential final barrier between the researcher and the chemical.

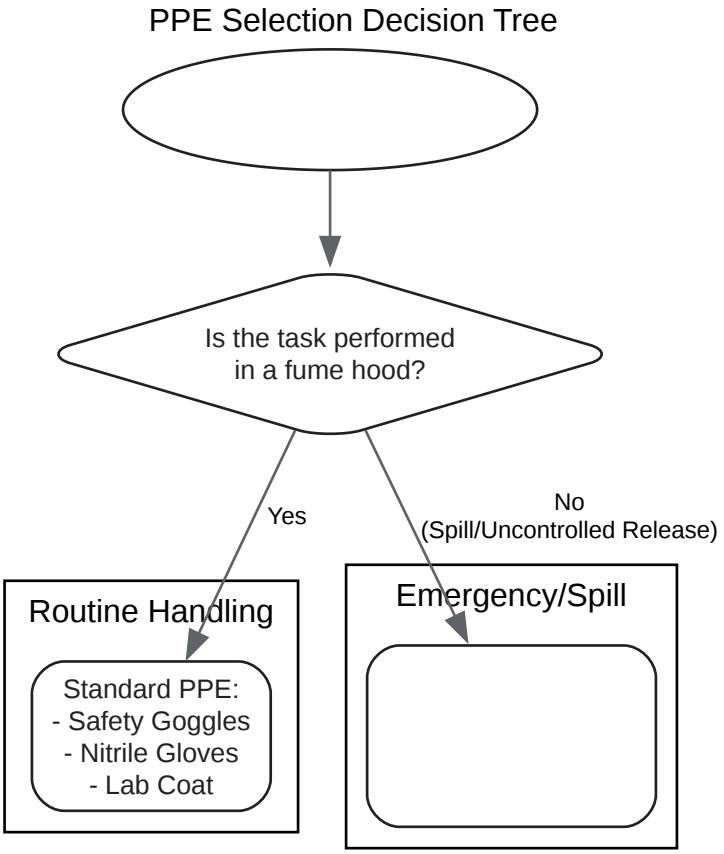
- Engineering Controls: All work involving **2-Bromonicotinonitrile** must be conducted in a properly functioning chemical fume hood.[4] Eyewash stations and safety showers must be readily accessible.[4][7]
- Personal Protective Equipment (PPE): The selection of PPE is dictated by the hazards of the chemical.[8][9][10]

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Task	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing/Handling Solid	Chemical safety goggles	Chemical-resistant gloves (e.g., nitrile)	Flame-resistant lab coat	Not required if in a fume hood
Handling Solutions	Chemical safety goggles	Chemical-resistant gloves (e.g., nitrile)	Flame-resistant lab coat	Not required if in a fume hood
Large Spills/Uncontrolled Release	Face shield and goggles	Heavy-duty chemical-resistant gloves	Chemical-resistant suit/apron	NIOSH-approved respirator with appropriate cartridges[5][7]

Visualization: PPE Selection Logic

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Caption: Decision tree for selecting appropriate PPE based on the task.

First Aid and Emergency Procedures

Immediate and correct first aid is critical in the event of an exposure.[6][11] First responders should always protect themselves before assisting others.

- If Inhaled: Move the person to fresh air immediately. If breathing has stopped, provide artificial respiration (avoiding mouth-to-mouth). Seek immediate medical attention.[12]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Flush the skin with plenty of water for at least 15-30 minutes.[13] Seek immediate medical attention.[13]

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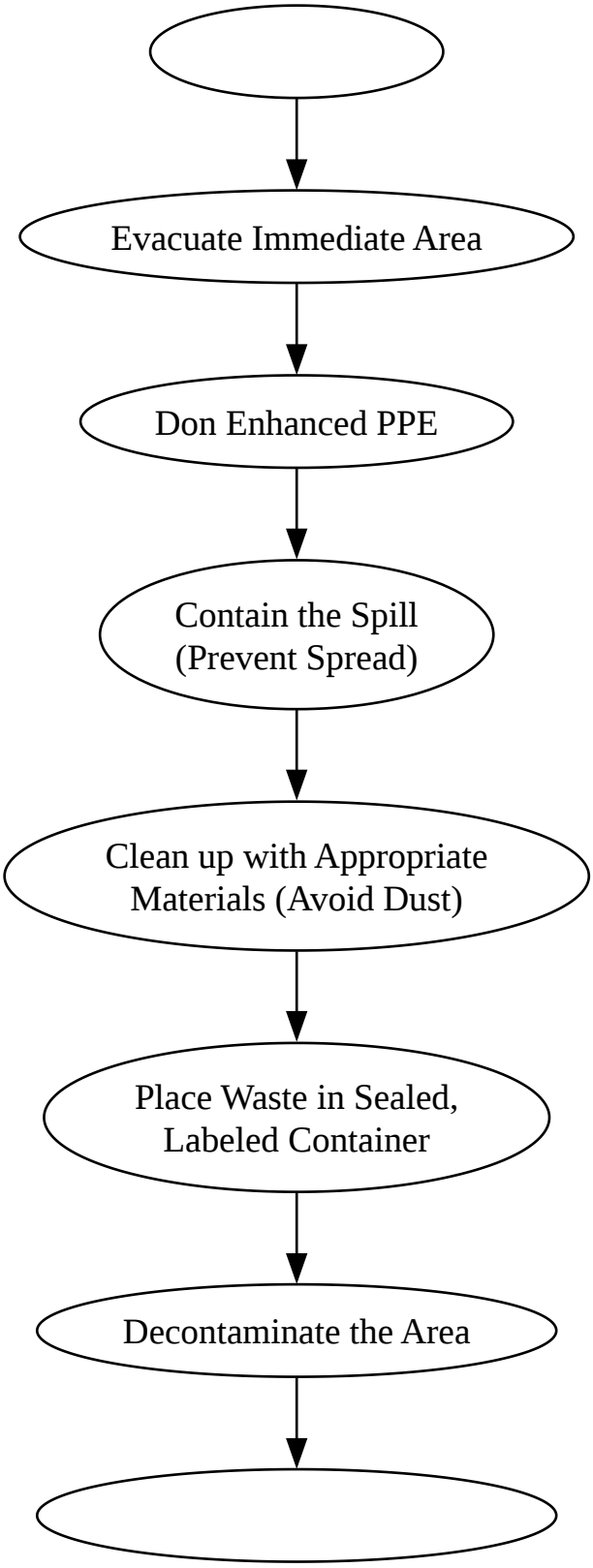
- In Case of Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[3][11] Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
- If Swallowed: Do NOT induce vomiting.[7][12] Rinse the mouth with water. If the person is conscious, give them two glasses of water to drink. Seek immediate medical attention.

Spill Response Protocol

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated, but only if it is safe to do so.
- Contain: Prevent the spill from entering drains or waterways. For solid spills, avoid generating dust.[4][14]
- Absorb: For small spills, carefully sweep or vacuum up the material and place it into a sealed, labeled container for disposal.[4][14] Use an absorbent material for solutions.[12]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident to the appropriate safety personnel.

Visualization: Spill Response Flowchartdot

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